

Application Note: Rapid Microwave-Assisted Synthesis of 4-(Thiomorpholin-4-yl)quinazoline

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Compound of Interest

Compound Name: 4-(Thiomorpholin-4-yl)quinazoline

Cat. No.: B347116

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Introduction

Quinazoline and its derivatives are a prominent class of nitrogen-containing heterocyclic compounds, forming the core scaffold of numerous biologically active molecules and pharmaceuticals.^{[1][2]} The functionalization of the quinazoline ring, particularly at the C4 position, has been a key strategy in medicinal chemistry to develop novel therapeutic agents. The introduction of a thiomorpholine moiety is of particular interest as it can modulate the physicochemical properties of the parent molecule, such as lipophilicity and metabolic stability, which can in turn influence its pharmacokinetic and pharmacodynamic profile.

Conventional methods for the synthesis of 4-substituted quinazolines often involve lengthy reaction times, harsh conditions, and the use of hazardous solvents.^[3] In contrast, microwave-assisted organic synthesis (MAOS) has emerged as a powerful and green technology in synthetic chemistry. Microwave irradiation offers rapid and uniform heating of the reaction mixture, leading to dramatic reductions in reaction times, increased product yields, and often, cleaner reaction profiles.^{[4][5]} This application note provides a detailed protocol for the efficient synthesis of **4-(thiomorpholin-4-yl)quinazoline** via a microwave-assisted nucleophilic aromatic substitution (S_NAr) reaction.

Reaction Principle and Justification

The synthesis of **4-(thiomorpholin-4-yl)quinazoline** is achieved through the displacement of the chloro group at the C4 position of 4-chloroquinazoline by the secondary amine, thiomorpholine. This reaction proceeds via a nucleophilic aromatic substitution mechanism. The quinazoline ring is electron-deficient, which facilitates nucleophilic attack at the C4 position. The reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid generated during the reaction, driving the equilibrium towards the product.

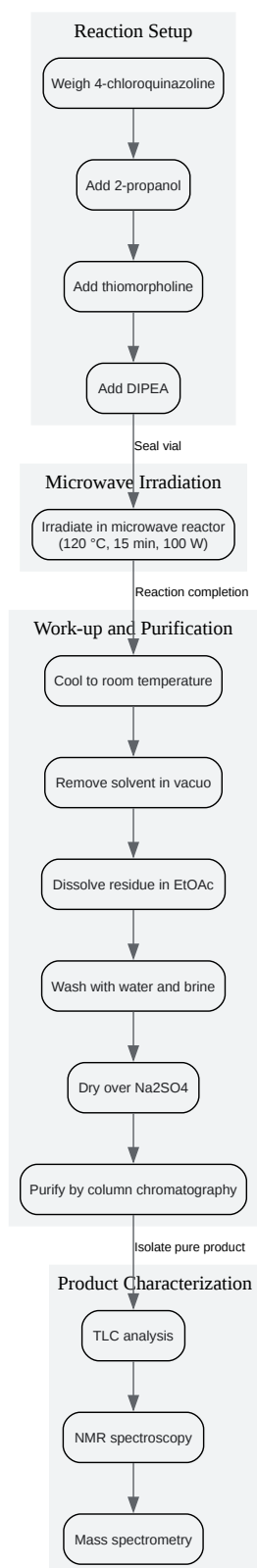
Microwave irradiation is particularly effective for this transformation. The polar nature of the reactants and the solvent allows for efficient absorption of microwave energy, leading to a rapid increase in the internal temperature of the reaction mixture. This accelerated heating significantly shortens the reaction time from hours to minutes compared to conventional heating methods.^{[3][6]}

Experimental Protocol

Materials and Equipment

Reagent/Equipment	Grade/Specification	Supplier
4-Chloroquinazoline	98%	Commercially Available
Thiomorpholine	98%	Commercially Available
N,N-Diisopropylethylamine (DIPEA)	≥99%	Commercially Available
2-Propanol (Isopropanol)	Anhydrous, 99.5%	Commercially Available
Ethyl acetate	HPLC grade	Commercially Available
Hexane	HPLC grade	Commercially Available
Monomode Microwave Reactor	e.g., CEM Discover, Biotage Initiator	N/A
10 mL Microwave Reaction Vial	with snap cap and stirrer bar	N/A
Rotary Evaporator	Standard laboratory grade	N/A
Thin Layer Chromatography (TLC) plates	Silica gel 60 F254	N/A
NMR Spectrometer	400 MHz or higher	N/A
Mass Spectrometer	ESI or other suitable ionization	N/A

Synthesis Workflow



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Caption: Workflow for the microwave-assisted synthesis of **4-(thiomorpholin-4-yl)quinazoline**.

Step-by-Step Procedure

- Reaction Setup:
 - To a 10 mL microwave reaction vial equipped with a magnetic stirrer bar, add 4-chloroquinazoline (1.0 mmol, 164.6 mg).
 - Add anhydrous 2-propanol (4.0 mL).
 - Add thiomorpholine (1.2 mmol, 0.12 mL).
 - Add N,N-diisopropylethylamine (DIPEA) (1.5 mmol, 0.26 mL).
 - Seal the vial with a snap cap.
- Microwave Irradiation:
 - Place the sealed vial into the cavity of a monomode microwave reactor.
 - Irradiate the reaction mixture at a constant temperature of 120 °C for 15 minutes, with a maximum power of 100 W.
 - Monitor the reaction progress by TLC (eluent: ethyl acetate/hexane = 1:1).
- Work-up and Purification:
 - After the reaction is complete, cool the vial to room temperature.
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - Dissolve the residue in ethyl acetate (20 mL) and transfer to a separatory funnel.
 - Wash the organic layer with water (2 x 10 mL) and brine (10 mL).
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.

- Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexane as the eluent.
- Product Characterization:
 - The purified product, **4-(thiomorpholin-4-yl)quinazoline**, is typically obtained as a white to off-white solid.
 - The structure and purity should be confirmed by NMR spectroscopy and mass spectrometry.

Results and Discussion

The microwave-assisted protocol provides a rapid and efficient route to **4-(thiomorpholin-4-yl)quinazoline** with a significantly reduced reaction time compared to conventional heating methods. The use of DIPEA as a non-nucleophilic organic base is crucial for neutralizing the HCl generated during the reaction without competing with the thiomorpholine nucleophile. 2-Propanol is an effective solvent for this reaction as it has a relatively high boiling point and is a good microwave absorber.

Expected Product Characterization

The following are the expected characterization data for the synthesized **4-(thiomorpholin-4-yl)quinazoline**, based on the analysis of structurally similar compounds.

Parameter	Expected Value
Molecular Formula	C ₁₂ H ₁₃ N ₃ S
Molecular Weight	231.32 g/mol
Appearance	White to off-white solid
Yield	> 85%

- ¹H NMR (400 MHz, CDCl₃) δ (ppm): 8.75 (s, 1H, H-2), 8.05 (d, J = 8.4 Hz, 1H, H-5), 7.80 (d, J = 8.4 Hz, 1H, H-8), 7.65 (t, J = 7.6 Hz, 1H, H-7), 7.40 (t, J = 7.6 Hz, 1H, H-6), 4.10 (t, J = 5.2 Hz, 4H, N-CH₂), 2.90 (t, J = 5.2 Hz, 4H, S-CH₂).

- ¹³C NMR (101 MHz, CDCl₃) δ (ppm): 162.5 (C-4), 155.0 (C-2), 151.0 (C-8a), 134.0 (C-7), 128.5 (C-5), 126.0 (C-6), 124.0 (C-8), 116.0 (C-4a), 51.0 (N-CH₂), 27.5 (S-CH₂).
- Mass Spectrometry (ESI): m/z calculated for C₁₂H₁₄N₃S⁺ [M+H]⁺: 232.09, found: 232.1.

Safety Precautions

- Microwave-assisted reactions should be conducted in a well-ventilated fume hood.
- Always use appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.
- Ensure that the microwave vial is not filled to more than two-thirds of its volume.
- 4-Chloroquinazoline is a skin and eye irritant; handle with care.
- Thiomorpholine has a strong odor and should be handled in a fume hood.
- DIPEA is a corrosive and flammable liquid; handle with appropriate care.

Conclusion

This application note details a rapid, efficient, and high-yielding protocol for the synthesis of **4-(thiomorpholin-4-yl)quinazoline** using microwave irradiation. The significant reduction in reaction time and the clean reaction profile demonstrate the advantages of MAOS over conventional synthetic methods. This protocol provides a reliable and scalable method for the synthesis of this important quinazoline derivative for applications in drug discovery and development.

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